

# The Expanding Therapeutic Potential of Nicotinonitrile Derivatives: A Technical Guide

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## Compound of Interest

Compound Name: 6-Formyl-2-(methylsulfanyl)nicotinonitrile

Cat. No.: B064683

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The nicotinonitrile scaffold, a pyridine ring bearing a cyano group, has emerged as a privileged structure in medicinal chemistry. Its derivatives have demonstrated a wide spectrum of biological activities, leading to the development of several marketed drugs and a plethora of promising therapeutic candidates. This technical guide provides an in-depth overview of the multifaceted biological activities of nicotinonitrile derivatives, with a focus on their anticancer, enzyme inhibitory, antimicrobial, and anti-inflammatory properties. This document is intended to serve as a comprehensive resource, detailing quantitative data, experimental methodologies, and the underlying signaling pathways to aid in ongoing research and drug development efforts.

## Anticancer Activity: Targeting Key Oncogenic Pathways

Nicotinonitrile derivatives have shown significant promise as anticancer agents, primarily by targeting and inhibiting key protein kinases involved in tumor growth, proliferation, and survival.

## Inhibition of Key Kinases

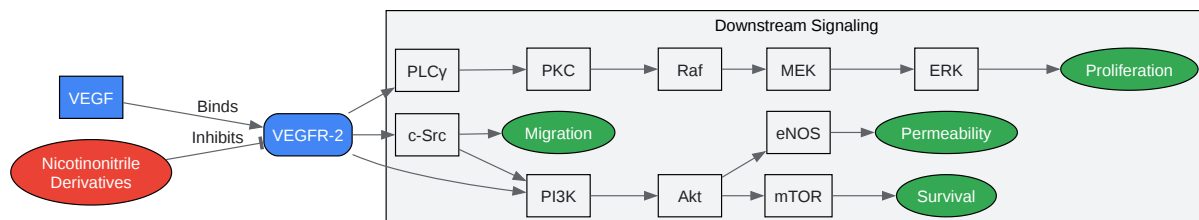
Several nicotinonitrile-based compounds have been identified as potent inhibitors of critical oncogenic kinases, including Aurora kinases, Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2), and Pim kinases.<sup>[1]</sup>

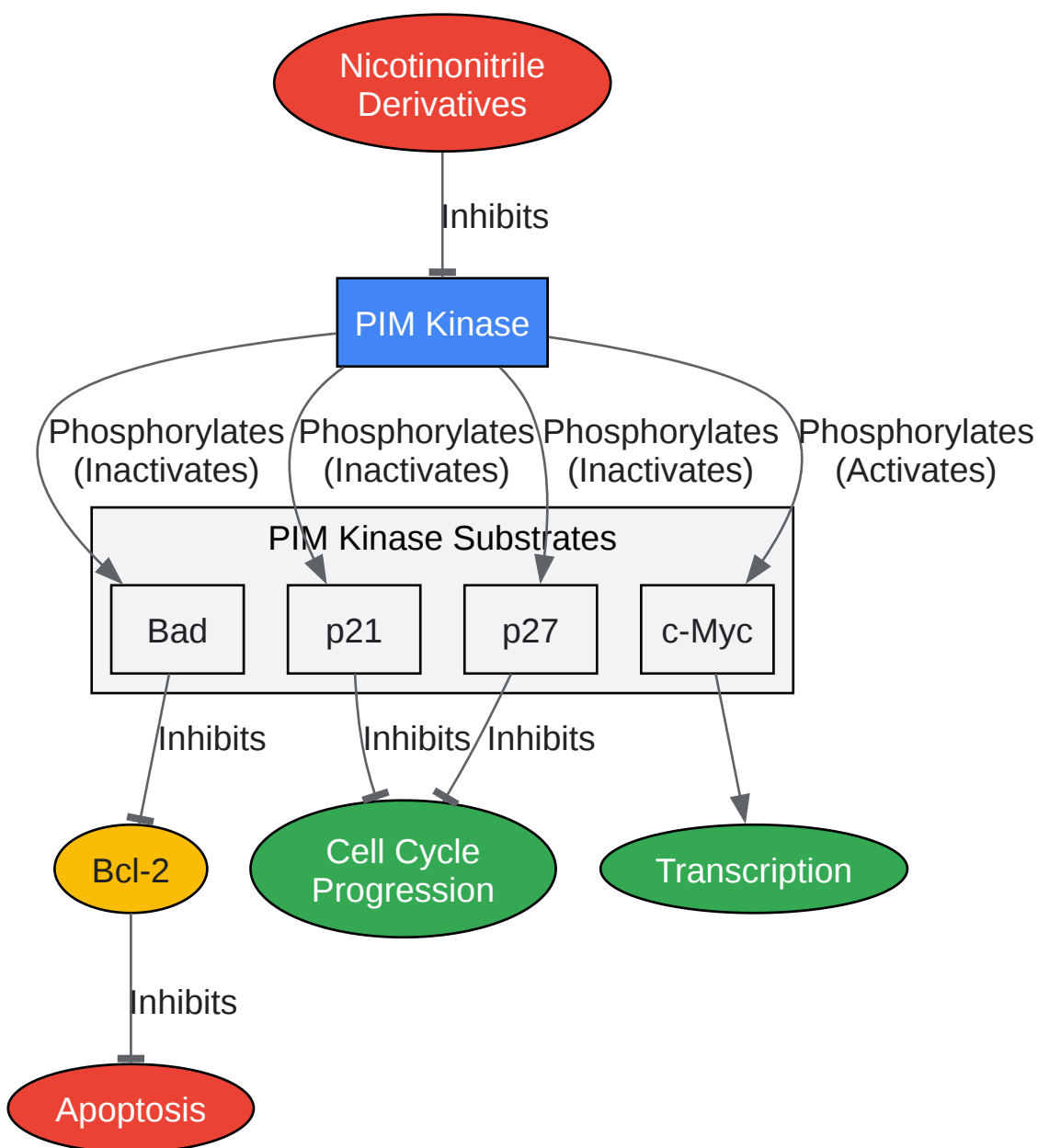
Table 1: Anticancer Activity of Nicotinonitrile Derivatives (IC50 values in  $\mu\text{M}$ )

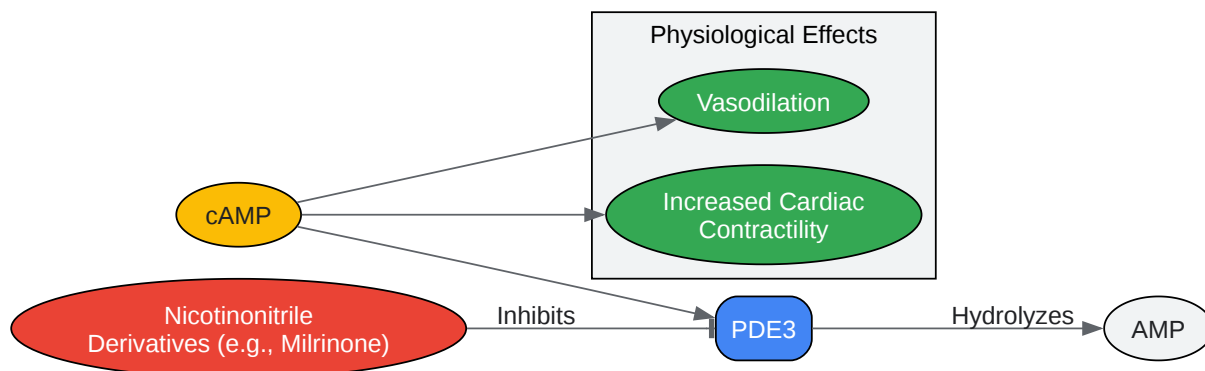
Compound/Derivative Class	Target/Cell Line	IC50 ( $\mu\text{M}$ )	Reference(s)
Nicotinonitrile Hybrids	VEGFR-2	3.6	[2]
Sorafenib (Reference)	VEGFR-2	4.8	[2]
Derivative 8e	Pim-1, Pim-2, Pim-3	$\leq 0.28$	[3]
Staurosporine (Reference)	Pan-kinase	-	[3]
N-nicotinonitrile derivative 11	MCF-7	3.7	[4]
N-nicotinonitrile derivative 11	HepG2	8.2	[4]
N-nicotinonitrile derivative 12b	MCF-7	3.1	[4]
Doxorubicin (Reference)	MCF-7	7.67	[4]
Doxorubicin (Reference)	HepG2	8.28	[4]

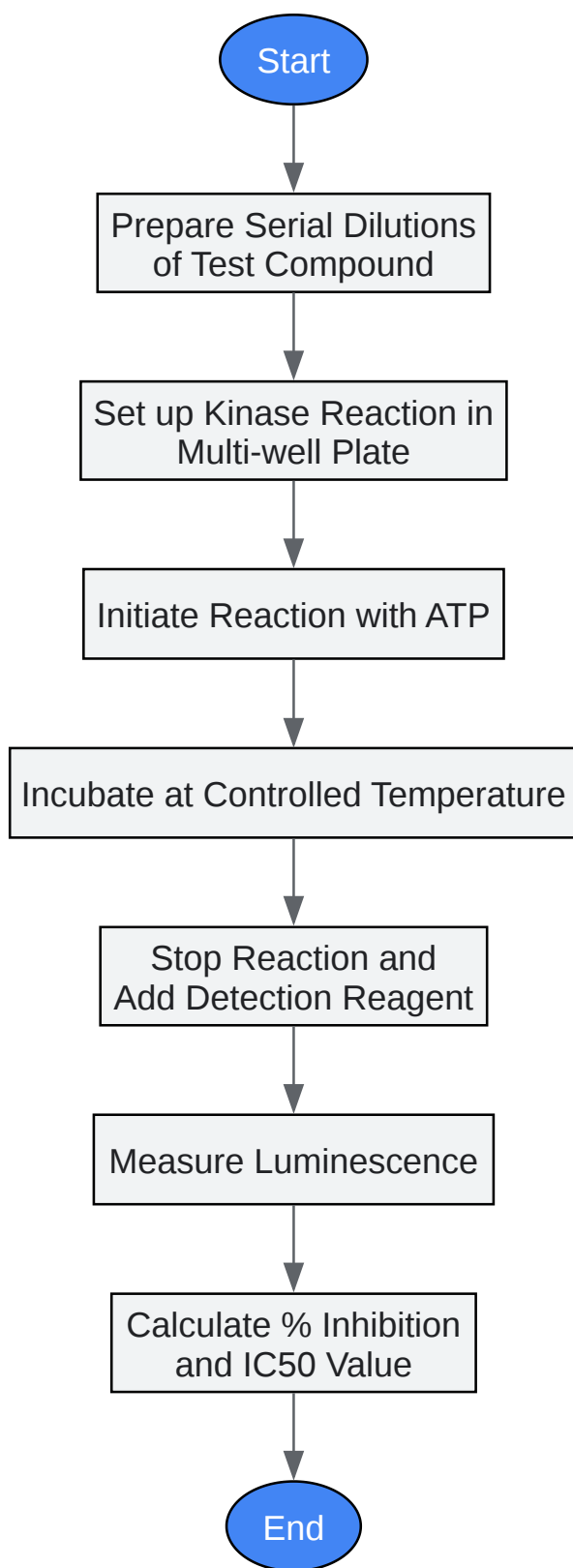
## Signaling Pathways

The anticancer effects of these derivatives stem from their ability to disrupt crucial signaling cascades.









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